

Literature review on the discovery and synthesis of 3-Fluorobenzoyl cyanide

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Compound of Interest

Compound Name: 3-Fluorobenzoyl cyanide

Cat. No.: B1338787

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A Technical Guide to 3-Fluorobenzoyl Cyanide: Discovery and Synthesis

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Fluorobenzoyl cyanide is an aromatic acyl cyanide that holds potential as a versatile building block in organic synthesis, particularly in the development of novel pharmaceuticals and agrochemicals. The incorporation of a fluorine atom at the meta position of the benzoyl moiety can significantly influence the molecule's electronic properties, reactivity, and biological activity. This technical guide provides a comprehensive literature review on the discovery and synthesis of **3-fluorobenzoyl cyanide**, presenting key data in a structured format, detailing experimental protocols, and visualizing synthetic pathways. While specific literature on the discovery of **3-fluorobenzoyl cyanide** is scarce, its synthesis falls under the well-established class of reactions for preparing aroyl cyanides. The earliest methods for synthesizing acyl cyanides, in general, date back to the reaction of acyl halides with metal cyanides.

Synthesis of 3-Fluorobenzoyl Cyanide

The primary and most established method for the synthesis of **3-fluorobenzoyl cyanide** involves the nucleophilic substitution of a cyanide group for the chloride on 3-fluorobenzoyl

chloride. This reaction is typically carried out using a metal cyanide, such as copper(I) cyanide or sodium cyanide.

Key Synthetic Pathways

Two main pathways for the synthesis of **3-fluorobenzoyl cyanide** are presented below. These are based on established methods for the preparation of analogous aroyl cyanides.

1. From 3-Fluorobenzoyl Chloride and Copper(I) Cyanide: This is a classic and widely used method for the synthesis of aroyl cyanides.
2. From 3-Fluorobenzoyl Chloride and Sodium Cyanide: An alternative route that can also be effective, sometimes with the aid of a catalyst.

Data Presentation

The following tables summarize the key reactants and their properties for the synthesis of **3-fluorobenzoyl cyanide**.

Table 1: Properties of Key Reactants

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
3-Fluorobenzoyl chloride	1711-07-5	C ₇ H ₄ CIFO	158.56
Copper(I) cyanide	544-92-3	CuCN	89.56
Sodium cyanide	143-33-9	NaCN	49.01

Table 2: Proposed Reaction Conditions for the Synthesis of **3-Fluorobenzoyl Cyanide** (Analogous to 3-Chlorobenzoyl Cyanide Synthesis)[1]

Parameter	Condition
Reactants	3-Fluorobenzoyl chloride, Sodium Cyanide, Copper(I) Cyanide (catalyst)
Molar Ratio (3-Fluorobenzoyl chloride:NaCN:CuCN)	1 : 0.97 : 0.027 (based on 3-chlorobenzoyl cyanide synthesis)
Temperature	~220 °C
Reaction Time	90 minutes (heating period)
Work-up	Vacuum distillation
Expected Yield	~94% (based on 3-chlorobenzoyl cyanide synthesis)[1]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-fluorobenzoyl cyanide** is not readily available in the searched literature, a reliable procedure can be adapted from the synthesis of the analogous compound, 3-chlorobenzoyl cyanide.[1]

Proposed Synthesis of 3-Fluorobenzoyl Cyanide from 3-Fluorobenzoyl Chloride and Sodium Cyanide

Materials:

- 3-Fluorobenzoyl chloride (1 mol)
- Sodium cyanide (0.97 mol)
- Copper(I) cyanide (0.027 mol)
- Three-necked flask equipped with a mechanical stirrer, thermometer, and reflux condenser

Procedure:

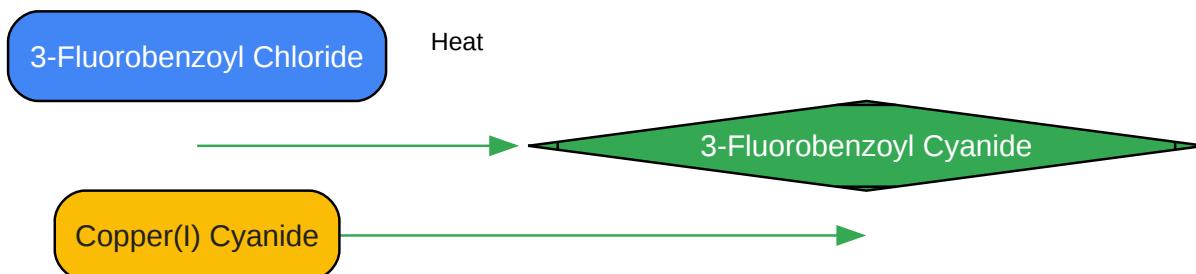
- In a dry three-necked flask, combine 3-fluorobenzoyl chloride, sodium cyanide, and a catalytic amount of copper(I) cyanide.

- With continuous stirring, heat the mixture to 220 °C over a period of 90 minutes.
- After the reaction is complete (indicated by the cessation of gas evolution or by TLC/GC analysis), cool the reaction mixture.
- The product, **3-fluorobenzoyl cyanide**, can be isolated and purified by fractional distillation under reduced pressure.

Note: This is a proposed procedure based on an analogous reaction. Optimization of reaction conditions may be necessary to achieve the best results for **3-fluorobenzoyl cyanide**.

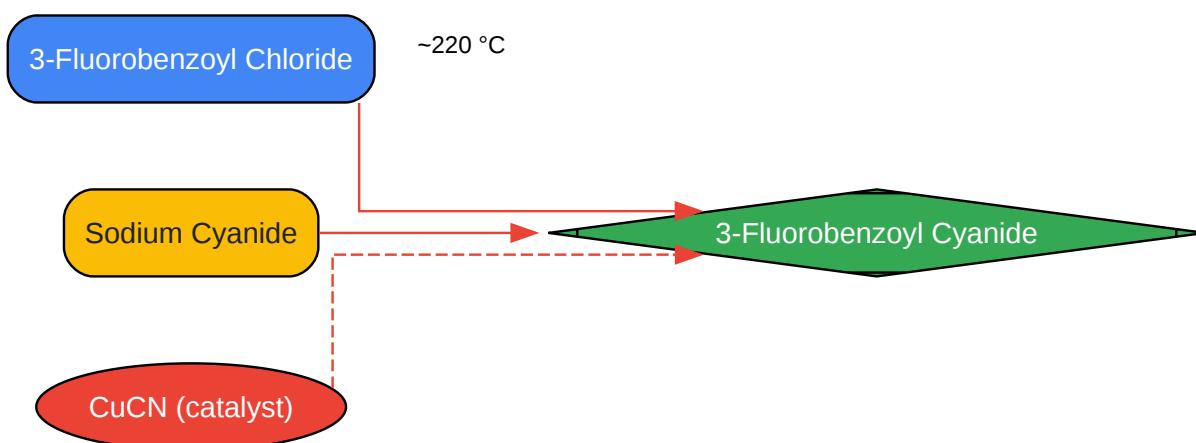
Mandatory Visualization

The following diagrams illustrate the key synthetic pathways for **3-fluorobenzoyl cyanide**.



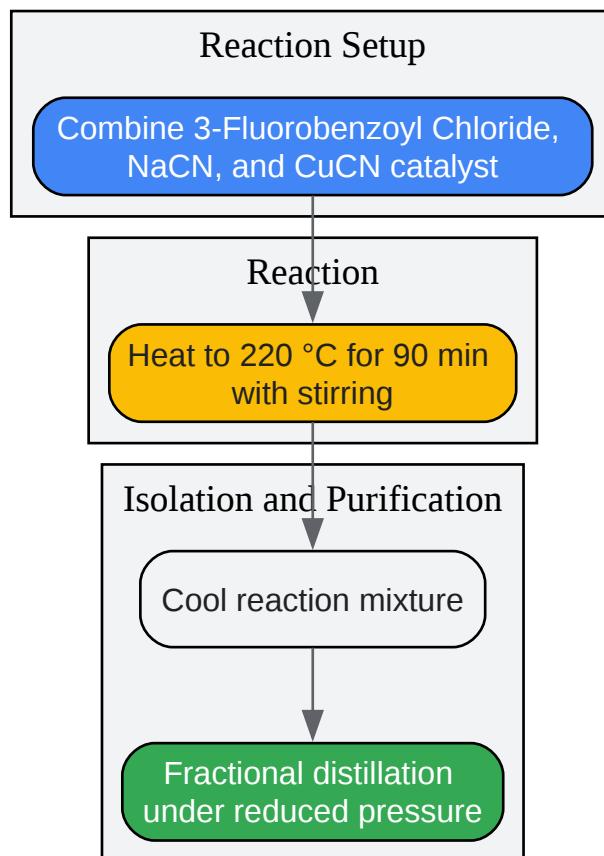
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Caption: Synthesis of **3-Fluorobenzoyl Cyanide** from 3-Fluorobenzoyl Chloride and Copper(I) Cyanide.



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Caption: Catalytic Synthesis of **3-Fluorobenzoyl Cyanide** using Sodium Cyanide.

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Caption: Experimental Workflow for the Synthesis of **3-Fluorobenzoyl Cyanide**.

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References

- 1. US4143068A - Process for the preparation of acyl cyanide compounds - Google Patents [patents.google.com]

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